

Application Notes and Protocols for CI Vat Green 1 in Materials Science

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Compound of Interest

Compound Name: *CI Vat green 1*

CAS No.: *113255-70-2*

Cat. No.: *B15550405*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CI Vat Green 1, also known as Vat Brilliant Green FFB, is a synthetic organic dye belonging to the violanthrone class.^{[1][2]} Historically, its primary application has been in the textile industry for dyeing cellulosic fibers, where it is valued for its vibrant color and high fastness.^{[3][4]} However, its unique chemical structure and properties, such as photocatalytic activity and potential for free radical generation, have opened up new avenues for its application in advanced materials science.^[5] This document provides detailed application notes and experimental protocols for the use of **CI Vat Green 1** in functionalized textiles, photocatalysis, and explores its potential in emerging fields like organic electronics and biomedicine.

Chemical and Physical Properties

A summary of the key properties of **CI Vat Green 1** is presented in the table below.

Property	Value	Reference
CI Name	Vat Green 1	[2]
CI Number	59825	[1]
CAS Number	128-58-5	[6]
Molecular Formula	C ₃₆ H ₂₀ O ₄	[6]
Molecular Weight	516.54 g/mol	[6]
Appearance	Dark green powder	[3]
Solubility	Insoluble in water, ethanol, chloroform, and toluene. Slightly soluble in acetone, o-chlorophenol, nitrobenzene, and pyridine (when heated). Soluble in hot 1,2,3,4-tetrahydronaphthalene.	[3]

Application 1: Functionalized Textiles

CI Vat Green 1 can be used to impart novel functionalities to textiles, such as improved dyeability on modified substrates and enhanced durability.

Protocol for Dyeing of Gamma-Irradiated Cellulosic Fabric

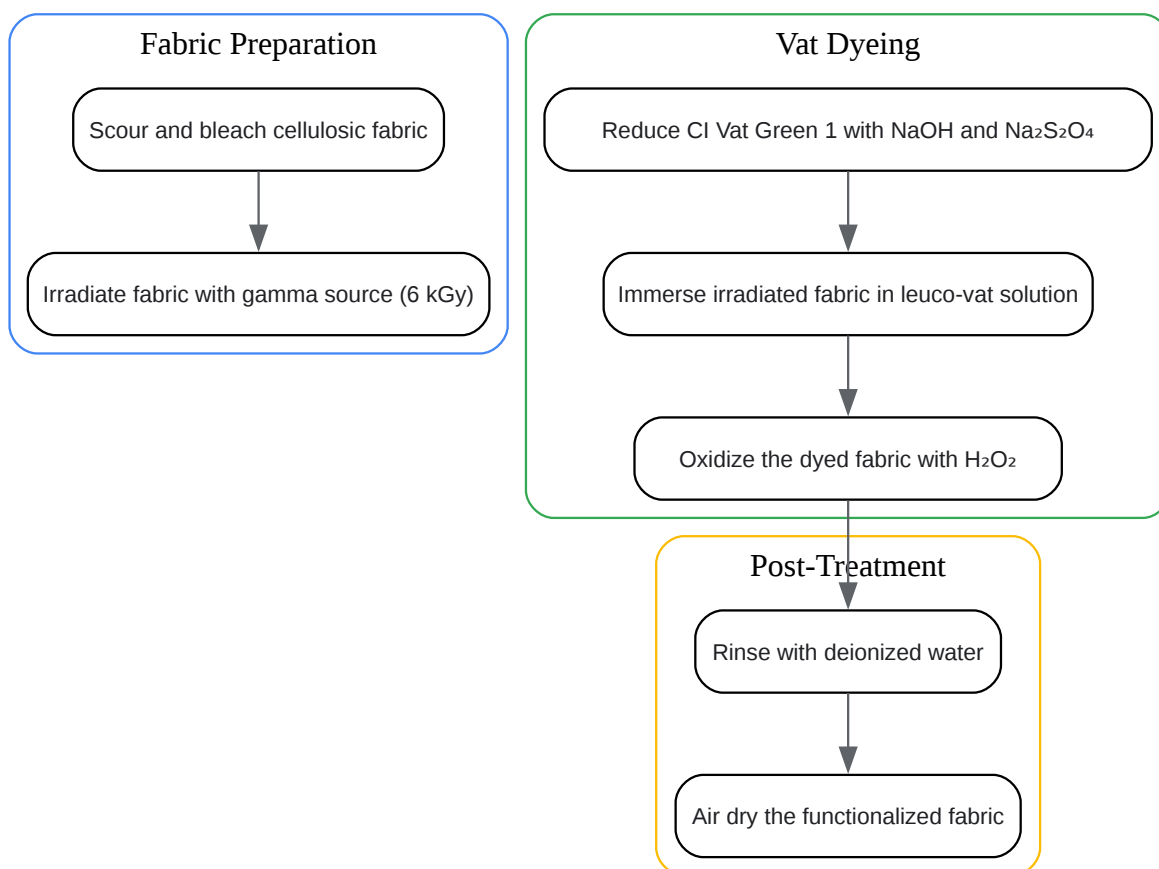
This protocol describes the application of **CI Vat Green 1** to cellulosic fabric that has been pre-treated with gamma irradiation to enhance dye uptake and fastness properties.[7]

Materials:

- **CI Vat Green 1** dye
- Scoured and bleached cellulosic fabric (e.g., cotton)
- Sodium hydrosulfite (Na₂S₂O₄)

- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Deionized water
- Gamma radiation source

Experimental Workflow:



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Caption: Workflow for the functionalization of cellulosic fabric with **CI Vat Green 1**.

Procedure:

- Fabric Preparation: Scour and bleach the cellulosic fabric to remove impurities.
- Gamma Irradiation: Expose the fabric to a 6 kGy dose of gamma radiation.[7]
- Dye Bath Preparation (Vatting):
 - Prepare a dye bath with the desired concentration of **CI Vat Green 1**.
 - Add sodium hydroxide and sodium hydrosulfite to reduce the insoluble dye into its water-soluble leuco form. The solution will turn blue.[3]
- Dyeing:
 - Immerse the gamma-irradiated fabric into the leuco-vat dye bath.
 - Maintain the dyeing temperature at 75°C for 1 hour at a pH of 11.[7]
- Oxidation:
 - Remove the fabric from the dye bath and expose it to air to allow for initial oxidation.
 - Treat the fabric with a hydrogen peroxide solution to fully oxidize the leuco dye back to its insoluble form within the fibers.[7]
- Post-Treatment:
 - Thoroughly rinse the dyed fabric with deionized water to remove any unfixed dye.
 - Air dry the functionalized fabric.

Quantitative Data:

Parameter	Optimized Condition	Result	Reference
Gamma Irradiation Dose	6 kGy	Effective for improving dyeing behavior	[7]
Dyeing Temperature	75°C	Good color strength	[7]
Dyeing Time	1 hour	Good color strength	[7]
Dyeing pH	11	Good color strength	[7]
Color Fastness to Light	-	Significantly improved on irradiated fabric	[7]
Color Fastness to Washing	-	Significantly improved on irradiated fabric	[7]
Color Fastness to Rubbing	-	Significantly improved on irradiated fabric	[7]

Application 2: Photocatalysis for Pollutant Degradation

CI Vat Green 1 has demonstrated photocatalytic activity, making it a candidate for the degradation of organic pollutants in wastewater under UV or visible light irradiation.[5]

Protocol for Photocatalytic Degradation of Organic Pollutants

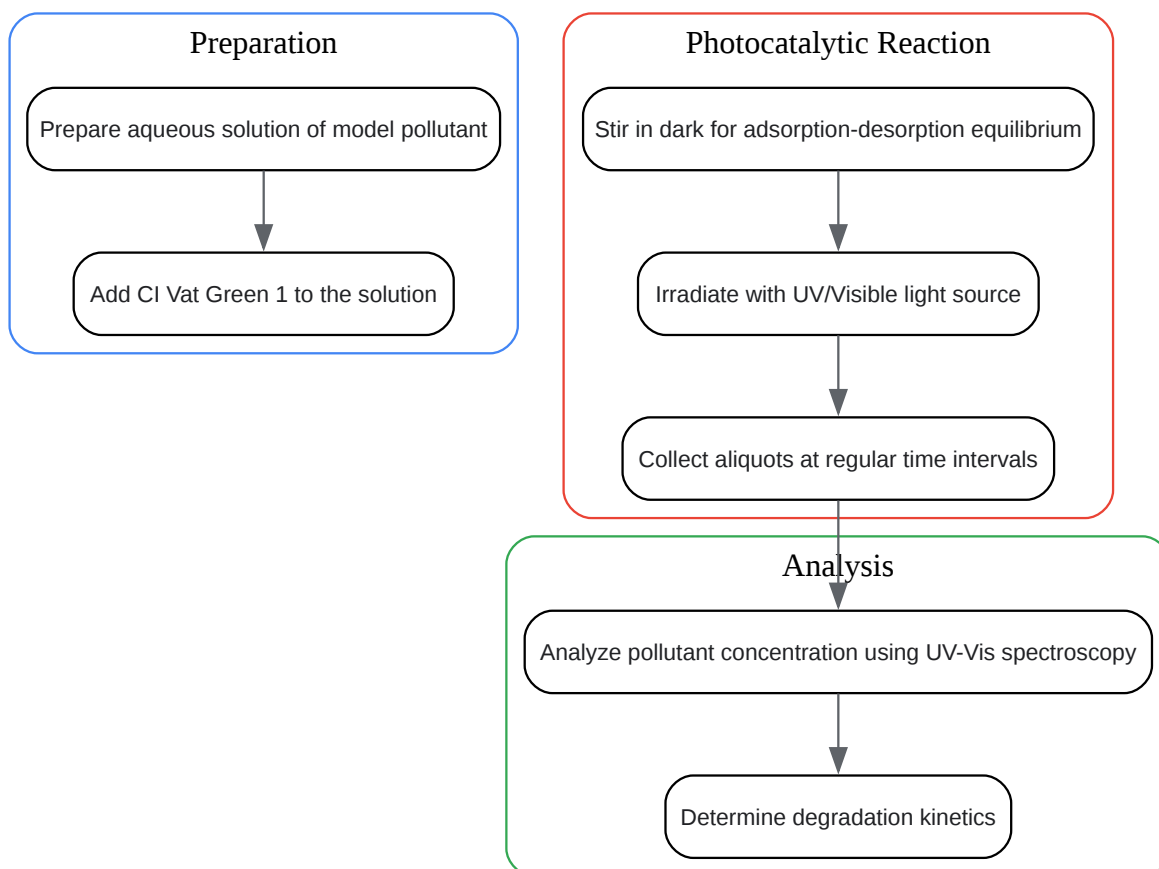
This protocol outlines a general procedure for evaluating the photocatalytic efficiency of **CI Vat Green 1** for the degradation of a model organic pollutant.

Materials:

- **CI Vat Green 1**
- Model organic pollutant (e.g., Methylene Blue, Rhodamine B)

- Deionized water
- UV lamp or Xenon lamp
- Photoreactor
- UV-Vis Spectrophotometer

Experimental Workflow:



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Caption: Experimental workflow for photocatalytic degradation of organic pollutants.

Procedure:

- **Solution Preparation:** Prepare a stock solution of the model organic pollutant in deionized water at a known concentration.
- **Catalyst Addition:** Add a specific amount of **CI Vat Green 1** to the pollutant solution in a photoreactor.
- **Equilibration:** Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye and the pollutant.
- **Photocatalytic Reaction:**
 - Irradiate the suspension using a UV or Xenon lamp.
 - Maintain constant stirring throughout the experiment.
- **Sampling and Analysis:**
 - Withdraw aliquots of the suspension at regular time intervals.
 - Centrifuge or filter the aliquots to remove the catalyst particles.
 - Measure the absorbance of the supernatant at the maximum wavelength of the pollutant using a UV-Vis spectrophotometer.
- **Data Analysis:**
 - Calculate the degradation efficiency at each time point.
 - Determine the reaction kinetics, which often follows a pseudo-first-order model.^[1]

Quantitative Data:

The photodegradation of Vat Green 1 itself has been studied, and the kinetics were found to follow a pseudo-first-order model under different light sources.

Light Source	Pseudo-First-Order Rate Constant (k)	Reference
Sunlight	Varies with conditions	[1]
UV Lamp	Varies with lamp power and distance	[1]
Xenon Lamp	Varies with lamp power and distance	[1]

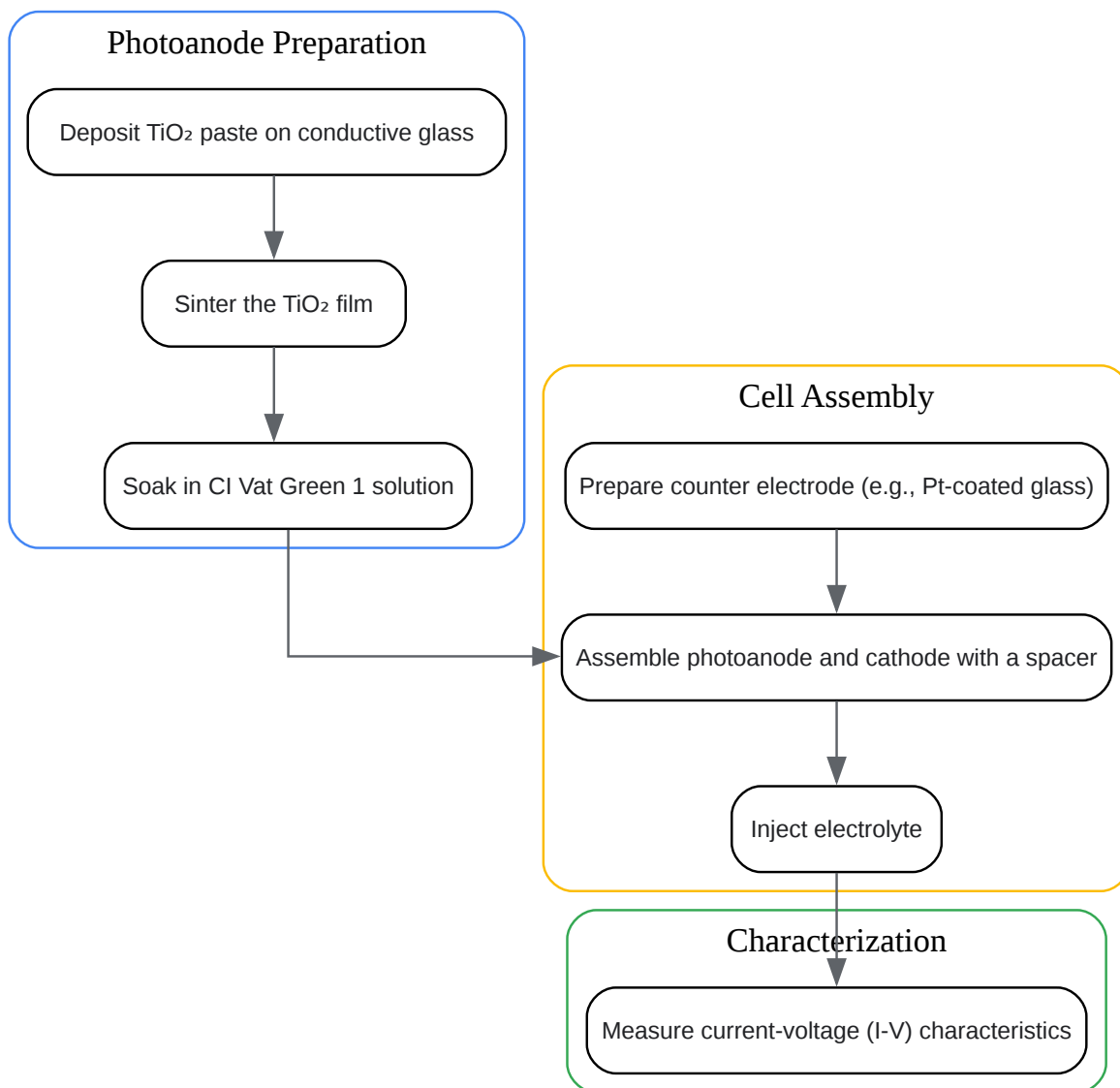
Emerging Applications in Materials Science

While detailed protocols and extensive data are still emerging, **CI Vat Green 1** and other vat dyes show promise in advanced materials science applications.

Dye-Sensitized Solar Cells (DSSCs)

Vat dyes are being explored as sensitizers in DSSCs due to their strong light absorption in the visible spectrum and electrochemical properties. A general protocol for fabricating a DSSC is outlined below, which could be adapted for **CI Vat Green 1**.

Hypothetical Experimental Workflow for DSSC Fabrication:



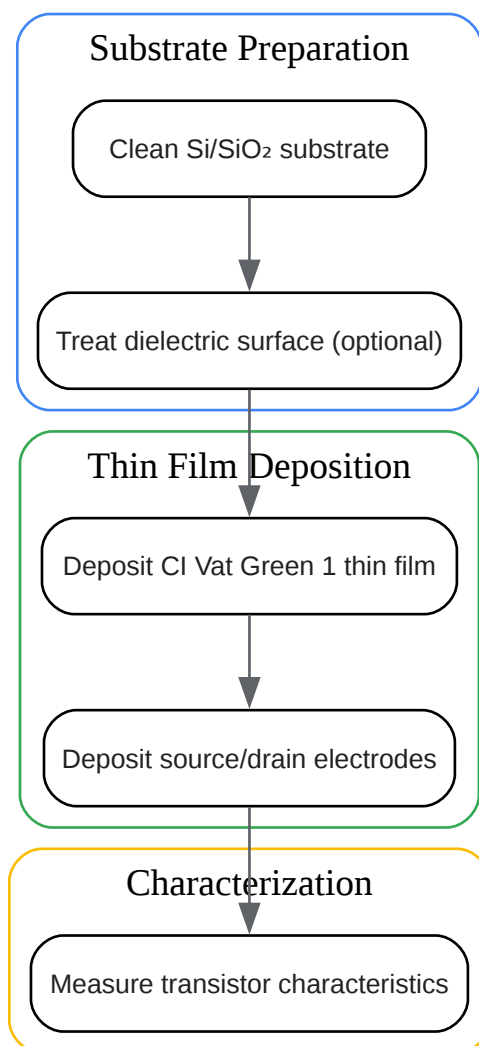
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Caption: General workflow for the fabrication of a dye-sensitized solar cell.

Organic Semiconductors

Vat dyes are being investigated as organic semiconductors for applications in devices like organic field-effect transistors (OFETs). Their planar molecular structure and potential for π - π stacking are advantageous for charge transport. A general fabrication process for a bottom-gate, top-contact OFET is described, which could be explored with **CI Vat Green 1**.

Hypothetical Experimental Workflow for OFET Fabrication:



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- To cite this document: BenchChem. [Application Notes and Protocols for CI Vat Green 1 in Materials Science]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550405/docs#application-notes-and-protocols-for-ci-vat-green-1-in-materials-science\]](https://www.benchchem.com/product/b15550405/docs#application-notes-and-protocols-for-ci-vat-green-1-in-materials-science)

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